

Personal protective equipment for handling 4-Fluoro-2-iodoaniline

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Compound of Interest

Compound Name: 4-Fluoro-2-iodoaniline

Cat. No.: B1303420

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Essential Safety and Handling Guide for 4-Fluoro-2-iodoaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Fluoro-2-iodoaniline** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Safety and Hazard Information

Product Identifier: **4-Fluoro-2-iodoaniline** CAS Number: 61272-76-2

Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation and serious eye irritation. May cause respiratory irritation.[1][2][3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Fluoro-2-iodoaniline**. It is important to note that specific toxicity data such as LD50 and LC50 are not readily available, indicating that the toxicological properties have not been fully investigated.[4] Therefore, this compound should be handled with extreme caution, assuming high toxicity.

Property	Value	Source
Molecular Formula	C ₆ H ₅ FIN	[2]
Molecular Weight	237.01 g/mol	[2]
Appearance	Colorless to Brown clear liquid or off-white crystalline powder	[1][2]
Melting Point	55-57 °C	[5]
Boiling Point	259.8 ± 25.0 °C at 760 mmHg	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Density	1.99 - 2.0 g/cm ³	[1][2]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[2]
Acute Dermal Toxicity	Category 4 (Harmful in contact with skin)	[2]
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled)	[2]
LD50 (Oral, Rat)	No data available	
LD50 (Dermal, Rabbit)	No data available	
LC50 (Inhalation, Rat)	No data available	

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the necessary steps for safely handling **4-Fluoro-2-iodoaniline** from preparation to the completion of the experimental work.

1. Pre-Experiment Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of **4-Fluoro-2-iodoaniline** to be used and the nature of the procedure.
- Safety Data Sheet (SDS) Review: All personnel involved must read and understand the SDS for **4-Fluoro-2-iodoaniline** before commencing any work.[6]

- Emergency Equipment Check: Ensure that a fully stocked spill kit, safety shower, and eyewash station are readily accessible and in good working order.
- Fume Hood Verification: All handling of **4-Fluoro-2-iodoaniline** must be performed inside a certified and properly functioning chemical fume hood.[3]

2. Personal Protective Equipment (PPE) Protocol:

- Eye and Face Protection: Wear chemical safety goggles with side shields or a full-face shield.[3]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected for any signs of degradation or puncture before use and disposed of after handling the compound.[3][7]
- Body Protection: A lab coat is mandatory. For procedures with a higher risk of splashing, a chemically impervious apron or suit should be worn.[3][7]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with appropriate cartridges (e.g., P95 or ABEK-P2) is required.[3]

3. Handling and Experimental Procedure:

- Work Area: Designate a specific area within the fume hood for handling **4-Fluoro-2-iodoaniline**.
- Weighing and Transfer: If the compound is a solid, handle it as a powder. Use a spatula for transfers and weigh it in a tared, sealed container to minimize dust generation. If it is a liquid, use a calibrated pipette or syringe.
- Spill Prevention: Use a secondary container when transporting the chemical within the lab.
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in the laboratory.[1] Avoid breathing dust, fumes, or vapors.[1][3]

4. Post-Experiment Cleanup:

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **4-Fluoro-2-iodoaniline** using an appropriate solvent (e.g., ethanol or acetone) followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[3]

Emergency Response and First Aid

Immediate action is crucial in the event of exposure.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[3\]](#)[\[6\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[6\]](#)

Disposal Plan: Step-by-Step Waste Management

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Solid Waste: Collect any unused **4-Fluoro-2-iodoaniline** and contaminated disposable materials (e.g., gloves, weighing paper, absorbent pads) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **4-Fluoro-2-iodoaniline** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Sharps: Contaminated sharps (e.g., needles, broken glass) must be placed in a puncture-resistant sharps container labeled as hazardous waste.

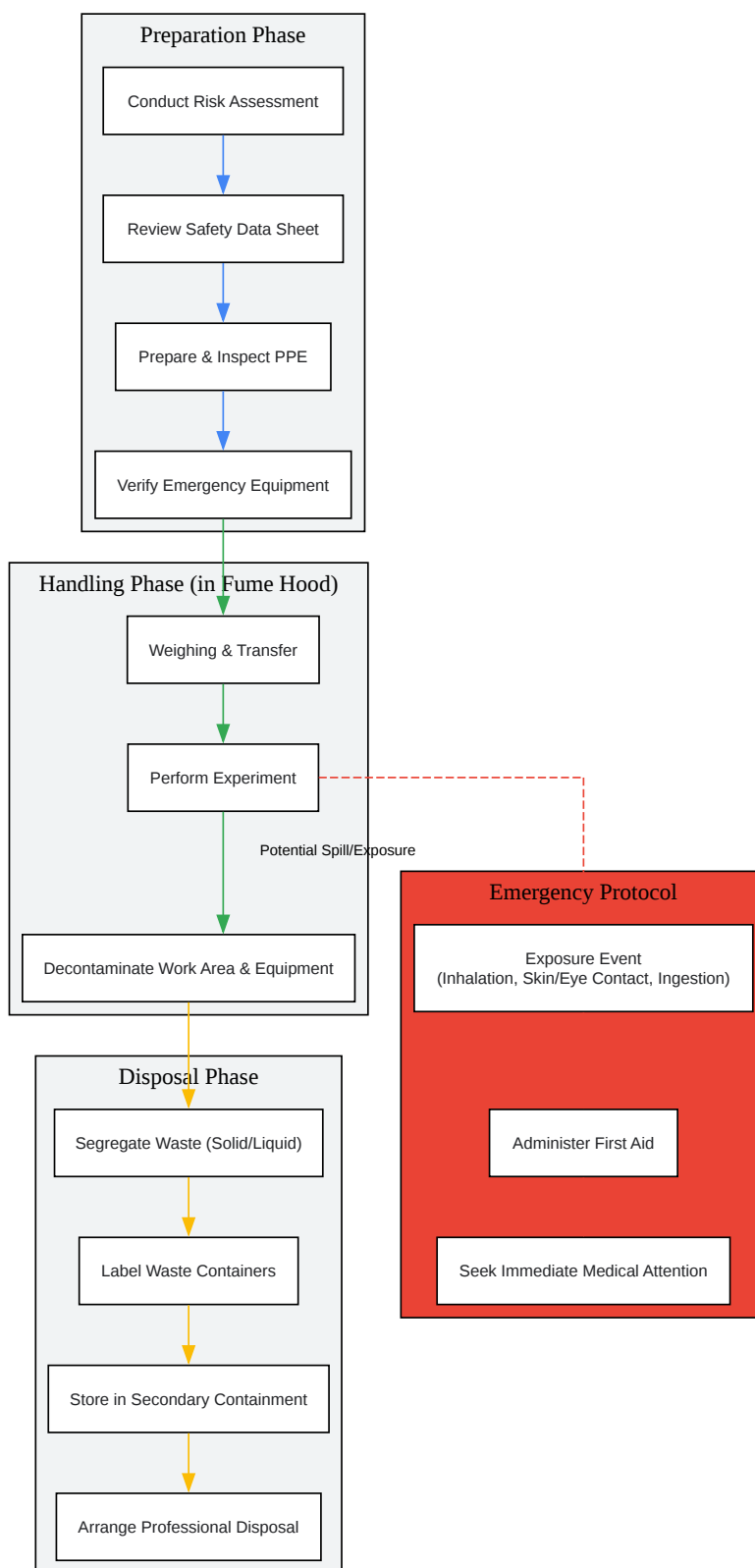
2. Labeling and Storage:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Fluoro-2-iodoaniline**," and the associated hazards (e.g., Toxic).
- Storage: Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.

3. Final Disposal:

- Professional Disposal: Arrange for the disposal of all **4-Fluoro-2-iodoaniline** waste through a licensed and certified hazardous waste disposal company.^[3] Do not dispose of this chemical down the drain or in regular trash.^[3]

Workflow for Handling and Disposal of 4-Fluoro-2-iodoaniline



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-2-iodoaniline**.

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